

# Application Notes and Protocols for Biotite Geothermometry

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## Compound of Interest

Compound Name: **BLACK MICA (biotite)**

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These application notes provide detailed protocols for calculating formation temperatures of metamorphic rocks using biotite geothermometry. Two primary methods are covered: Garnet-Biotite Geothermometry and Titanium-in-Biotite Geothermometry. The choice of method depends on the mineral assemblage of the rock sample.

## Introduction to Biotite Geothermometry

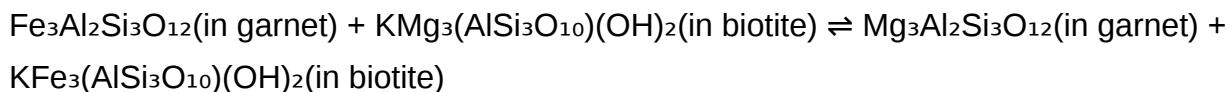
Biotite is a common rock-forming mineral that is stable over a wide range of temperatures and pressures. Its chemical composition can be used to infer the conditions of its formation, making it a valuable tool in geological and materials science research. Geothermometry is a quantitative method used to determine the peak temperature at which a metamorphic rock has formed<sup>[1]</sup>. This is achieved by analyzing the distribution of certain elements between coexisting minerals that are in chemical equilibrium.

## Garnet-Biotite Geothermometry

The Garnet-Biotite geothermometer is a widely used method for estimating the formation temperature of medium-grade metamorphic rocks where both garnet and biotite are present<sup>[1]</sup> [2]. This method is based on the temperature-dependent exchange of iron (Fe) and magnesium (Mg) between garnet and biotite.

## Principle

The Fe-Mg exchange reaction between garnet and biotite can be represented as:



The distribution of Fe and Mg between these two minerals is sensitive to temperature. At higher temperatures, the distribution becomes more random, while at lower temperatures, Fe and Mg prefer specific crystallographic sites in garnet and biotite. By measuring the Fe and Mg content in coexisting garnet and biotite, a distribution coefficient ( $K_0$ ) can be calculated, which is then used to estimate the temperature of equilibration.

## Calculation Method

The most widely cited calibration for the Garnet-Biotite geothermometer is that of Ferry and Spear (1978). The temperature is calculated using the following equations:

Distribution Coefficient ( $K_0$ ):

$$K_0 = (X_{\text{Mg}} / X_{\text{Fe}})^{\text{garnet}} / (X_{\text{Mg}} / X_{\text{Fe}})^{\text{biotite}}$$

Where:

- $X_{\text{Mg}}$  = mole fraction of Mg = Mg / (Mg + Fe)
- $X_{\text{Fe}}$  = mole fraction of Fe = Fe / (Mg + Fe)

Temperature Calculation (Ferry and Spear, 1978):

$$T(\text{K}) = (12454 + 0.057 * P) / (4.662 + 3 * R * \ln(K_0))$$

Where:

- $T(\text{K})$  is the temperature in Kelvin
- $P$  is the pressure in bars
- $R$  is the gas constant (8.314 J/K·mol)
- $\ln(K_0)$  is the natural logarithm of the distribution coefficient

## Data Presentation

Parameter	Symbol	Formula	Source of Data
Mole Fraction of Mg in Garnet	$(X_{\text{Mg}})^{\text{gt}}$	$\text{Mg} / (\text{Mg} + \text{Fe})$	Electron Microprobe Analysis
Mole Fraction of Fe in Garnet	$(X_{\text{Fe}})^{\text{gt}}$	$\text{Fe} / (\text{Mg} + \text{Fe})$	Electron Microprobe Analysis
Mole Fraction of Mg in Biotite	$(X_{\text{Mg}})^{\text{bt}}$	$\text{Mg} / (\text{Mg} + \text{Fe})$	Electron Microprobe Analysis
Mole Fraction of Fe in Biotite	$(X_{\text{Fe}})^{\text{bt}}$	$\text{Fe} / (\text{Mg} + \text{Fe})$	Electron Microprobe Analysis
Distribution Coefficient	$K_o$	$[(X_{\text{Mg}})^{\text{gt}} / (X_{\text{Fe}})^{\text{gt}}] / [(X_{\text{Mg}})^{\text{bt}} / (X_{\text{Fe}})^{\text{bt}}]$	Calculated
Pressure	P	-	Estimated from mineral assemblages
Temperature	T	See formula in section 2.2	Calculated

## Titanium-in-Biotite Geothermometry

The Titanium-in-Biotite geothermometer is applicable to graphitic, peraluminous metapelites that contain ilmenite or rutile[3][4]. The incorporation of titanium (Ti) into the crystal structure of biotite is primarily a function of temperature.

## Principle

The amount of Ti that can be incorporated into the biotite crystal lattice increases with temperature. This substitution is also influenced by the Mg/(Mg+Fe) ratio of the biotite. Therefore, by measuring the Ti content and the Mg and Fe concentrations in biotite from a suitable rock type, the formation temperature can be estimated.

## Calculation Method

The empirical calibration by Henry et al. (2005) is commonly used for this geothermometer. The temperature is calculated using the following formula:

$$T(^{\circ}\text{C}) = \{[\ln(T_i) - a - c(X_{\text{mg}})^3] / b\}^{0.333}$$

Where:

- $T(^{\circ}\text{C})$  is the temperature in degrees Celsius
- $T_i$  is the number of titanium atoms per formula unit (apfu), normalized to 22 oxygen atoms
- $X_{\text{mg}}$  is the mole fraction of Mg = Mg / (Mg + Fe)
- $a = -2.3594$
- $b = 4.6482 \times 10^{-9}$
- $c = -1.7283$

This calibration is valid for temperatures between 480 and 800 °C.[5][6][7]

## Data Presentation

Parameter	Symbol	Formula	Source of Data
Titanium atoms per formula unit	Ti	-	Electron Microprobe Analysis
Mole Fraction of Mg in Biotite	$X_{\text{mg}}$	Mg / (Mg + Fe)	Electron Microprobe Analysis
Temperature	T	See formula in section 3.2	Calculated

## Experimental Protocols

The accuracy of biotite geothermometry relies on high-quality mineral composition data, which is typically obtained through Electron Probe Microanalysis (EPMA).

## Sample Preparation for EPMA

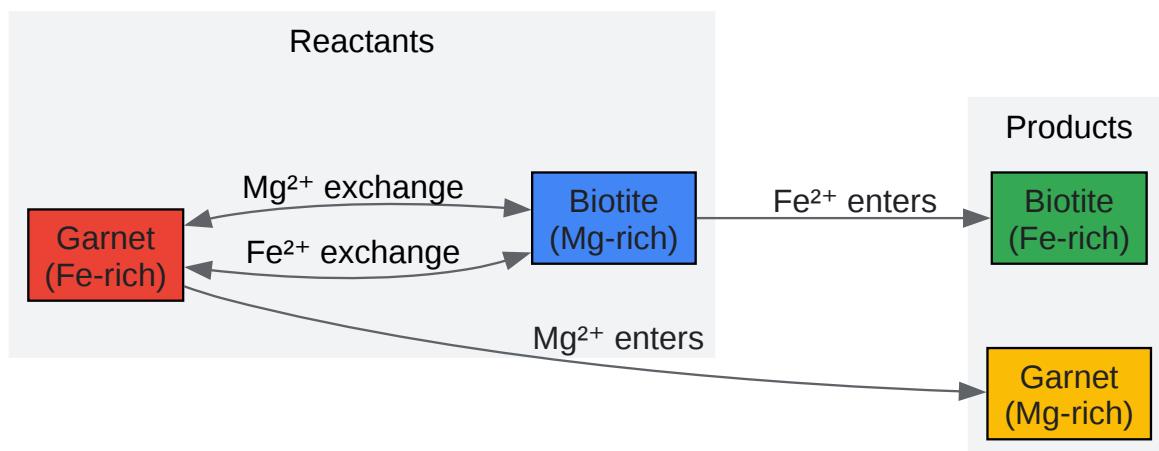
- Thin Section Preparation: A rock sample is cut to a standard size and mounted on a glass slide using epoxy. The sample is then ground down to a standard thickness of 30 micrometers. For EPMA, the thin section must be highly polished and should not have a cover slip.[2][8]
- Polishing: The surface of the thin section must be polished to an optically flat, mirror-like finish. This is crucial for accurate quantitative analysis as surface imperfections can interfere with the electron beam.[2][9] A series of progressively finer abrasive powders are used to achieve the desired polish.
- Carbon Coating: Because most silicate minerals are not electrically conductive, the polished thin section is coated with a thin, uniform layer of carbon.[2][3] This conductive layer prevents the buildup of electrical charge on the sample surface during electron bombardment.

## Electron Probe Microanalysis (EPMA)

- Instrument Setup: The EPMA is calibrated using standards of known composition for the elements of interest (e.g., Si, Al, Fe, Mg, K, Ti). Analytical conditions such as accelerating voltage and beam current are selected.[2]
- Sample Imaging: The sample is placed in the EPMA chamber under high vacuum. Back-scattered electron (BSE) imaging is used to identify the minerals of interest (garnet and biotite) and to select suitable locations for analysis.[2] Care should be taken to analyze mineral grains that are in direct contact and appear to be in textural equilibrium.
- Data Acquisition: Quantitative elemental analyses are performed on selected spots on the garnet and biotite grains. For the Garnet-Biotite method, multiple analyses on the rims of touching garnet and biotite grains are recommended. For the Ti-in-Biotite method, analyses should be performed on biotite grains adjacent to ilmenite or rutile.
- Data Recalculation: The raw EPMA data, which are typically in weight percent of oxides, need to be recalculated into atomic proportions to determine the mineral formula. This involves converting weight percent to atomic percent and normalizing to a specific number of oxygen atoms (e.g., 22 for biotite).[10][11]

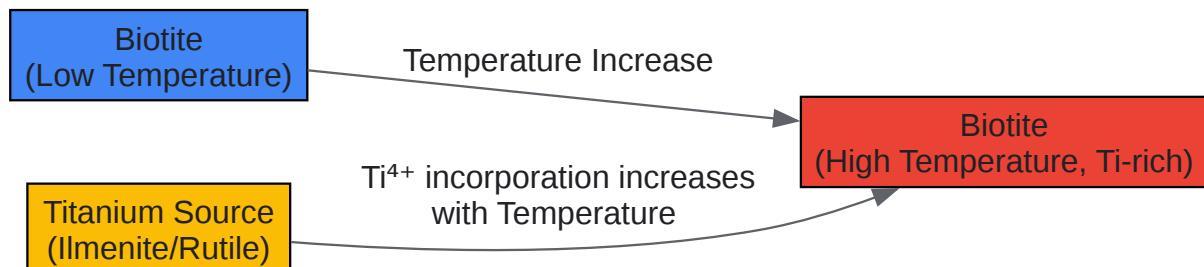
# Visualizations

## Signaling Pathways and Logical Relationships



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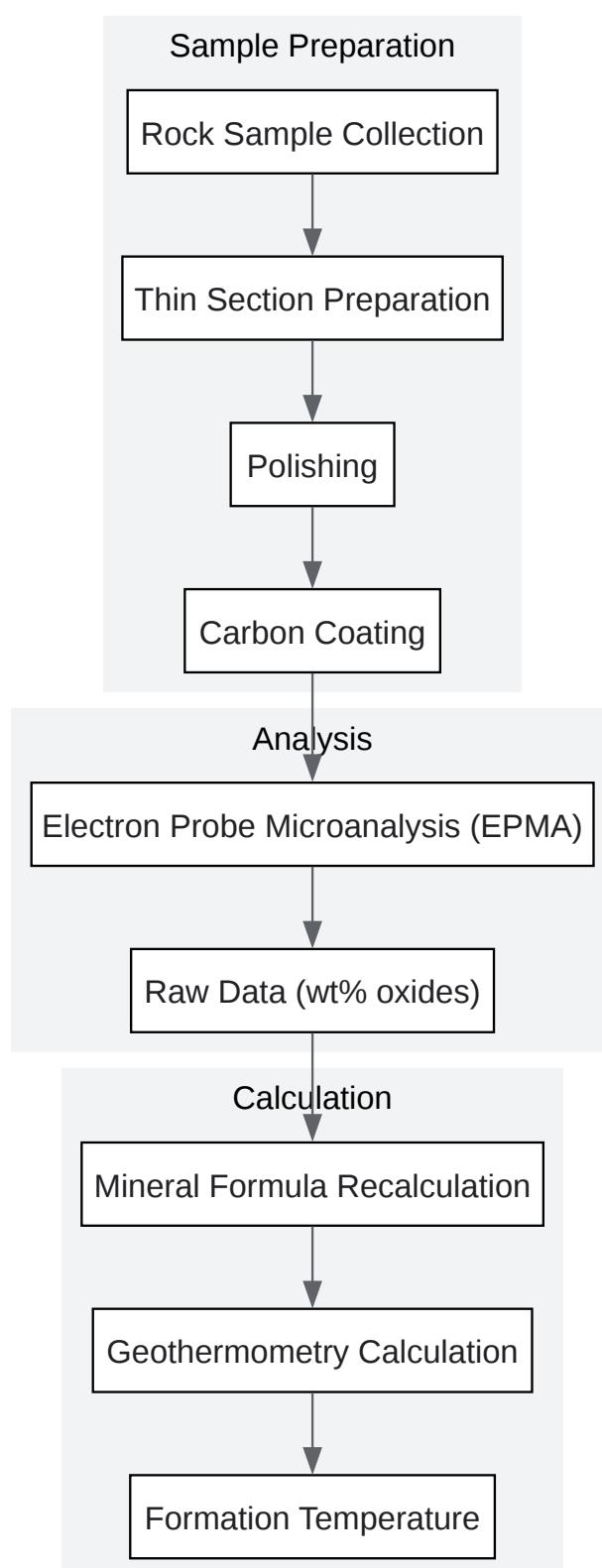
Caption: Fe-Mg exchange reaction in Garnet-Biotite geothermometry.



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Caption: Titanium substitution in biotite as a function of temperature.

## Experimental and Calculation Workflow



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Caption: General workflow for biotite geothermometry.

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